

Application Notes and Protocols: Synthesis of Agricultural Chemicals from 1-Dodecene

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Compound of Interest

Compound Name: 1-Dodecene

Cat. No.: B091753

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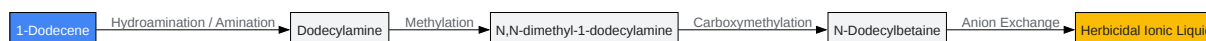
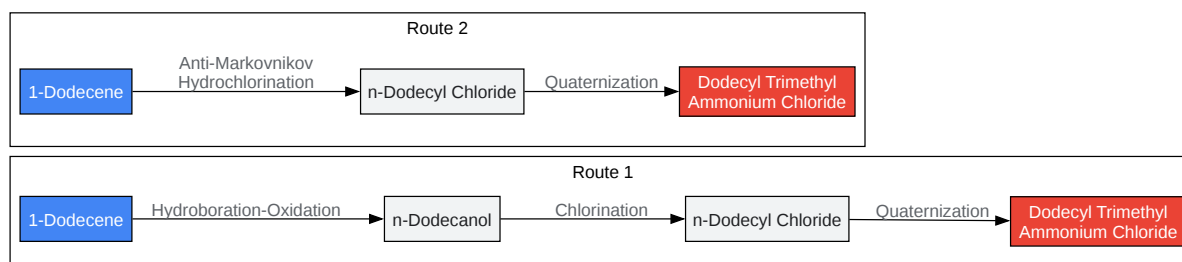
These application notes provide detailed protocols for the synthesis of various agricultural chemicals utilizing **1-dodecene** as a primary feedstock. The following sections describe the synthesis of a fungicide (Dodine), and a compound with potential herbicidal and fungicidal properties (Dodecyl Trimethyl Ammonium Chloride), including the preparation of key intermediates from **1-dodecene**.

Synthesis of the Fungicide Dodine (n-Dodecylguanidine Acetate)

Dodine is a fungicide used to control a variety of fungal diseases on fruits, nuts, and ornamental plants. It is synthesized from dodecylamine, which can be produced from **1-dodecene**.

Synthesis Pathway Overview

The overall synthesis of Dodine from **1-dodecene** is a two-step process. First, **1-dodecene** is converted to dodecylamine. Subsequently, dodecylamine is reacted with cyanamide and acetic acid to produce Dodine.



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